

An In-depth Technical Guide to the Chemical Properties of Acid Brown 282

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Compound of Interest

Compound Name: Acid brown 282

Cat. No.: B8821307

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For Researchers, Scientists, and Drug Development Professionals

Introduction

C.I. **Acid Brown 282**, identified by the CAS number 12219-65-7, is a synthetic monoazo dye belonging to the class of 1:2 metal-complex dyes.[1][2][3] It appears as a brown powder and is primarily utilized in the textile and leather industries for dyeing wool, silk, nylon, and leather.[4][5][6] Its structure as a metal complex, typically involving chromium, contributes to its good fastness properties.[5][7] This guide provides a comprehensive overview of the known chemical properties of **Acid Brown 282**, based on publicly available data. It is important to note that as a commercial product, some specific details regarding its precise molecular structure and synthesis are often proprietary and not extensively published in scientific literature.

Chemical and Physical Properties

Acid Brown 282 is characterized as a water-soluble anionic dye.[3] Its chemical identity is complex, with various sources reporting conflicting molecular formulas and weights. This variation is likely due to the presence of a central metal ion (commonly chromium) and the specific counter-ions present in the commercial product.

General Properties

Property	Description	Citations
Common Name	C.I. Acid Brown 282	[1]
CAS Number	12219-65-7	[1][3]
Chemical Class	Monoazo 1:2 Metal Complex Dye	[1][3]
Physical Appearance	Brown Powder	[3][8]
Odor	Odorless	[8]
Solubility	Soluble in water	[3][9]

Molecular and Spectroscopic Data

There is significant discrepancy in the reported molecular formula and weight for **Acid Brown 282**, highlighting the complex and potentially variable nature of the commercial dye.

Molecular Formula (Reported)	Molecular Weight (g/mol) (Reported)	Citations
C36H21CrN8Na2O11S	871.6	[7]
C32H22CrN6O10S2	766.68	[5]
C28H22N6O14S4	Not specified	[9]
C22H14N6Na2O9S2	Not specified	[9]
Unspecified	0	[10][11]

Note: The unspecified or zero molecular weight often suggests a polymeric nature or that the material is a commercial mixture.

Detailed spectroscopic data such as specific λ_{max} values from UV-Vis spectroscopy, and full IR or NMR spectral data for the isolated, pure compound are not readily available in the public domain. The characterization of similar azo metal-complex dyes often involves UV-Vis spectroscopy to observe shifts in the absorption maximum upon metal complexation, and FT-IR

spectroscopy to identify characteristic vibrational bands of the azo group (-N=N-) and metal-ligand bonds.^{[12][13]}

Fastness Properties

The fastness properties of a dye are crucial for its application and indicate its resistance to various environmental factors.

Fastness Test	Result	Citations
Light Fastness	6-7	^{[1][10]}
Washing Fastness	5	^{[1][3]}
Soaping	5	^{[1][10]}
Perspiration	4-5	^{[1][10]}

Note: Fastness is typically rated on a scale of 1 to 8 for light fastness and 1 to 5 for other tests, with higher numbers indicating better fastness.

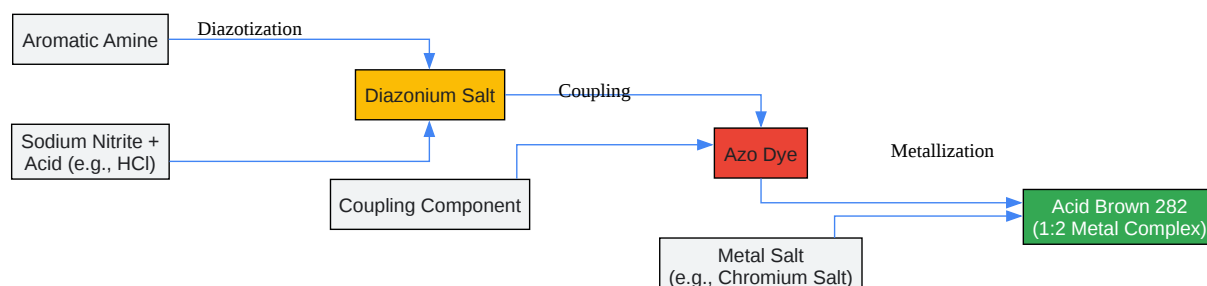
Synthesis and Manufacturing

General Synthesis Pathway

The synthesis of **Acid Brown 282**, like other azo dyes, involves a two-step process: diazotization followed by coupling. As a 1:2 metal complex dye, a subsequent metallization step is also required.

- **Diazotization:** An aromatic amine is treated with a source of nitrous acid (typically sodium nitrite in an acidic medium) to form a diazonium salt.
- **Coupling:** The diazonium salt is then reacted with a coupling component, which is an electron-rich aromatic compound such as a phenol or an aromatic amine, to form the azo dye.
- **Metallization:** The resulting azo dye, which contains chelating groups, is then treated with a metal salt (e.g., a chromium salt) to form the final 1:2 metal complex. In a 1:2 complex, two dye molecules are coordinated to a single metal ion.

The precise aromatic amine, coupling component, and metal salt used for the synthesis of **Acid Brown 282** are generally proprietary information.



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General synthesis workflow for **Acid Brown 282**.

Experimental Protocols

Detailed, step-by-step experimental protocols for the synthesis and purification of **Acid Brown 282** are not publicly available. The synthesis of metal-complex azo dyes generally requires careful control of reaction conditions such as temperature, pH, and stoichiometry to ensure the desired product is formed with high purity.[12] Purification would typically involve precipitation, filtration, and washing to remove unreacted starting materials and byproducts.

Toxicological and Safety Information

Hazard Identification

Safety data sheets for **Acid Brown 282** indicate that it may cause skin, eye, and respiratory irritation.[8][14] It is considered harmful if swallowed.[8] As with many azo dyes, there is a potential concern that under reductive conditions, the azo bond can be cleaved to release aromatic amines, some of which may be carcinogenic.[9] However, specific studies on the carcinogenicity of **Acid Brown 282** are not available in the public domain.

Environmental Fate

Azo acid dyes are generally water-soluble and can persist in aquatic environments.[15] While they are expected to eventually partition to sediment and soil, their degradation is typically slow.[15] Under anaerobic conditions, such as in sediments, there is a potential for the reductive cleavage of the azo bond.[15]

Biological Interactions and Signaling Pathways

There is currently no information available in the scientific literature to suggest that **Acid Brown 282** has specific interactions with biological signaling pathways or is being investigated for drug development purposes. The primary focus of research on azo dyes is related to their industrial applications and their toxicological and environmental impact.[16][17]

Conclusion

Acid Brown 282 is a commercially important 1:2 metal-complex azo dye with established applications in the dyeing industry. While its general chemical nature and some physical properties are known, specific quantitative data, such as a definitive molecular formula and detailed spectroscopic information, are not consistently reported in publicly accessible sources, likely due to the proprietary nature of commercial dyes. Similarly, detailed experimental protocols for its synthesis are not available. The toxicological profile is broadly characterized, with a need for more specific studies on its long-term effects and the potential for the release of aromatic amines. For researchers and scientists, this guide summarizes the current state of knowledge on **Acid Brown 282**, while also highlighting the significant gaps in publicly available data. Further investigation, potentially through direct analytical characterization of commercial samples, would be necessary to obtain a more complete understanding of its chemical properties.

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